

# Boc-beta-cyclopentyl-DL-alanine molecular weight and formula

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## Compound of Interest

Compound Name: **Boc-beta-cyclopentyl-DL-alanine**

Cat. No.: **B1335907**

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## An In-depth Technical Guide on **Boc-beta-cyclopentyl-DL-alanine**

This guide provides essential information regarding the molecular properties of **Boc-beta-cyclopentyl-DL-alanine**, a compound of interest for researchers, scientists, and professionals in the field of drug development.

## Molecular Data

The fundamental molecular characteristics of **Boc-beta-cyclopentyl-DL-alanine** are summarized in the table below. This data is crucial for a variety of experimental and analytical procedures.

Property	Value
Molecular Formula	C13H23NO4 <sup>[1]</sup>
Molecular Weight	257.33 g/mol
Molar Formula	O=C(OC(C)(C)C)NC(C(=O)O)CC1CCCC1 <sup>[2]</sup>

## Logical Relationship of Molecular Properties

The relationship between the compound's name and its core molecular properties can be visualized as a direct hierarchy. The chemical name defines the structure, from which the molecular formula is derived, and subsequently, the molecular weight is calculated.

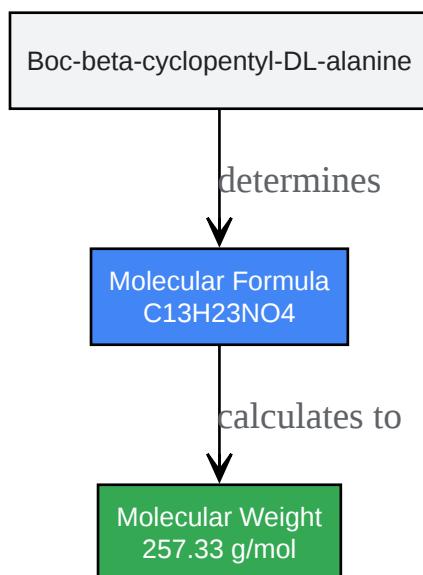


Figure 1: Molecular Property Hierarchy

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Figure 1: Molecular Property Hierarchy

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## References

- 1. BOC-BETA-CYCLOPENTYL-DL-ALANINE,401514-71-4 Products Supply - Chemical manufacturers Network [chemical-manufactures.com]
- 2. BOC-BETA-CYCLOPENTYL-DL-ALANINE (1 x 5 g) | Reagentia [reagentia.eu]
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